

"N-(4-Chlorophenyl)-1,2-phenylenediamine" physical characteristics and melting point

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Compound of Interest

Compound Name: *N-(4-Chlorophenyl)-1,2-phenylenediamine*

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Technical Guide: N-(4-Chlorophenyl)-1,2-phenylenediamine

Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical characteristics and melting point of **N-(4-Chlorophenyl)-1,2-phenylenediamine**, a key intermediate in the synthesis of various chemical compounds, including pharmaceuticals and dyes.[1][2]

Physical and Chemical Properties

N-(4-Chlorophenyl)-1,2-phenylenediamine, also known as 2-Amino-4'-chlorodiphenylamine, is an organic compound with the chemical formula C12H11ClN2.[1][3] It is recognized for its role as a versatile building block in organic synthesis.[2][4]

Data Presentation: Summary of Physical Characteristics

Property	Value	References
IUPAC Name	N-(4-chlorophenyl)benzene-1,2-diamine	[1] [3]
Synonyms	2-Amino-4'-chlorodiphenylamine, N-(p-Chlorophenyl)-o-phenylenediamine	[1]
CAS Number	68817-71-0	[1] [5]
EC Number	272-391-8	[3] [5]
Molecular Formula	C ₁₂ H ₁₁ CIN ₂	[1] [3]
Molecular Weight	218.68 g/mol	[1] [3] [5]
Appearance	Light yellow solid	[1]
Melting Point	117-119 °C (lit.)	[1] [6]

Experimental Protocols

Melting Point Determination

The melting point of **N-(4-Chlorophenyl)-1,2-phenylenediamine** is a critical parameter for its identification and purity assessment. A standard and widely accepted method for determining the melting point of a crystalline solid is the capillary melting point method.

Objective: To determine the temperature range over which the solid-to-liquid phase transition occurs.

Apparatus:

- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or digital melting point device)
- Capillary tubes (sealed at one end)
- Spatula

- Mortar and pestle
- Calibrated thermometer or temperature probe

Procedure:

- Sample Preparation: A small sample of **N-(4-Chlorophenyl)-1,2-phenylenediamine** is finely ground into a powder using a mortar and pestle to ensure uniform heat distribution.
- Capillary Tube Packing: The open end of a capillary tube is tapped into the powdered sample. The tube is then inverted and tapped gently on a hard surface to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.
- Apparatus Setup: The packed capillary tube is placed into the heating block of the melting point apparatus alongside a calibrated thermometer or temperature probe.
- Heating: The sample is heated rapidly to a temperature approximately 15-20 °C below the expected melting point (117 °C).
- Determination: The heating rate is then reduced to 1-2 °C per minute to allow for thermal equilibrium. The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample has completely liquefied is recorded as the end of the melting range. For a pure substance, this range is typically narrow (0.5-2 °C). The literature value for **N-(4-Chlorophenyl)-1,2-phenylenediamine** is 117-119 °C.[6]

Synthesis Workflow Visualization

A primary application of **N-(4-Chlorophenyl)-1,2-phenylenediamine** is as a key intermediate in the synthesis of clofazimine analogs.[1][2][7] A common and efficient method for its preparation involves the reduction of an N-(4-chlorophenyl)-2-nitrobenzenamine precursor.[1][4][8] The following diagram illustrates this synthetic pathway.



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Diagram: Synthesis of **N-(4-Chlorophenyl)-1,2-phenylenediamine** via Reduction.[8]

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